Technical Guide: Purification and Analytical Profiling of N-Cyclohexylquinazolin-4-amine

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Compound of Interest

Compound Name:	*N-cyclohexylquinazolin-4-amine*
CAS No.:	*81080-06-0*
Cat. No.:	*B3063825*

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Abstract & Scope

N-cyclohexylquinazolin-4-amine (CAS: 81080-06-0) represents a critical pharmacophore in medicinal chemistry, specifically within the class of EGFR (Epidermal Growth Factor Receptor) tyrosine kinase inhibitors. Its structural motif—a quinazoline core substituted at the C4 position with a secondary amine—is shared by approved therapeutics such as Gefitinib and Erlotinib.

High-purity isolation of this compound is challenging due to the persistent presence of the hydrolysis byproduct, quinazolin-4(3H)-one, and unreacted amine precursors. This guide provides a validated workflow for the purification and rigorous analytical characterization of **N-cyclohexylquinazolin-4-amine**, moving beyond generic protocols to address the specific physicochemical behavior of the 4-aminoquinazoline scaffold.

Chemical Profile & Impurity Landscape

Understanding the physicochemical properties is prerequisite to effective purification. The basicity of the quinazoline N1 nitrogen and the lipophilicity of the cyclohexyl ring dictate the separation strategy.

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Physicochemical Properties

Property	Value / Description	Experimental Implication
Molecular Formula		Exact Mass: 227.14
Molecular Weight	227.31 g/mol	Observed
pKa (Predicted)	~7.6 (N1 ring nitrogen)	Ionizes in acidic media (pH < 5); neutral in basic media.
LogP	~3.2	Moderate lipophilicity; retains well on C18 columns.
Solubility	DMSO, MeOH, DCM, EtOAc	Poor water solubility (neutral form). Soluble in dilute HCl.[1]
Melting Point	135–138 °C	Sharp melt indicates high purity; broad range suggests solvent/impurity retention.

Impurity Origins

The primary synthetic route involves the nucleophilic aromatic substitution (

) of 4-chloroquinazoline with cyclohexylamine.

- Impurity A (Hydrolysis): Quinazolin-4(3H)-one.[2] Formed by the reaction of 4-chloroquinazoline with atmospheric moisture. It is highly crystalline and difficult to separate by simple filtration.
- Impurity B (Starting Material): Unreacted 4-chloroquinazoline (unstable, converts to Impurity A) or excess cyclohexylamine.
- Impurity C (Salt Forms): The product often precipitates as the hydrochloride salt, which has distinct solubility compared to the free base.

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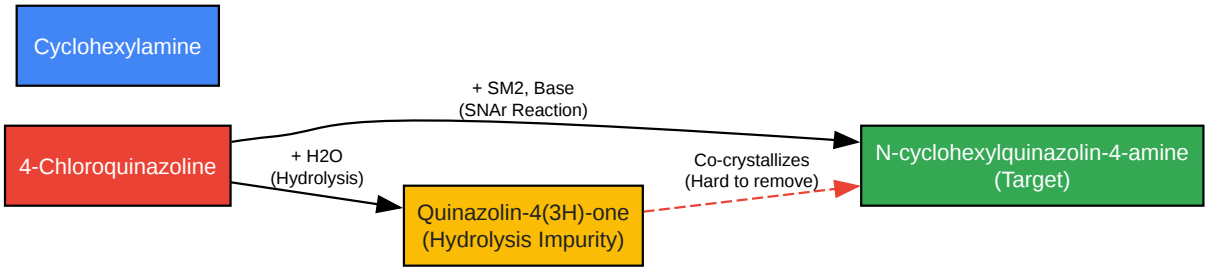

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Figure 1: Reaction pathways leading to the target compound and its primary hydrolysis impurity.

Purification Protocols

Two distinct methodologies are presented: Method A for bulk purification (>100 mg) relying on acid-base chemistry, and Method B for high-purity library synthesis (<50 mg) using Preparative HPLC.

Method A: Acid-Base Extraction & Recrystallization (Scalable)

Best for: Removing the non-basic Quinazolin-4(3H)-one impurity.

Principle: The target amine is basic and will protonate/dissolve in aqueous acid. The hydrolysis impurity (Quinazolin-4(3H)-one) is weakly acidic/neutral and remains insoluble or extracts into organics.

- Dissolution: Dissolve the crude reaction residue in Dichloromethane (DCM).
- Acid Extraction: Extract the organic layer twice with 1M HCl.
  - Chemistry: The target becomes the water-soluble hydrochloride salt (
). Impurities remain in the DCM.
- Wash: Wash the combined aqueous acidic layers with fresh DCM to remove non-basic organic debris.

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- Basification: Cool the aqueous layer to 0°C. Slowly adjust pH to >10 using 4M NaOH or saturated

  .

  - Observation: The product will precipitate as a white/off-white solid.

- Recovery: Extract the cloudy aqueous mixture with Ethyl Acetate (3x). Dry over

  , filter, and concentrate.

- Polishing (Recrystallization): If purity is <98%, recrystallize from Ethanol/Water (9:1) or Ethyl Acetate/Hexane.

Method B: Preparative HPLC (High Purity)

Best for: Final polishing for biological assays.

System Configuration:

- Column: C18 Preparative Column (e.g., XBridge Prep C18, 5 µm, 19 x 150 mm).
- Mobile Phase A: Water + 0.1% Ammonium Hydroxide (pH ~10).
  - Note: Basic pH is preferred for amines to suppress ionization, improving peak shape and loading capacity.
- Mobile Phase B: Acetonitrile.[3][4]
- Gradient: 30% B to 90% B over 15 minutes.

Analytical Validation (QC Protocols)

Protocol 1: High-Performance Liquid Chromatography (HPLC)

Generic gradients often fail to separate the hydrolysis impurity from the product due to structural similarity. This method uses a pH modifier to sharpen the amine peak.

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Method Parameters:

- Column: C18 Analytical (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 µm).
- Mobile Phase A: Water + 0.1% Formic Acid (creates the formate salt, ensuring solubility).
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[3]
- Flow Rate: 1.0 mL/min.[4]
- Detection: UV at 254 nm (aromatic core) and 320 nm (specific to quinazoline conjugation).
- Temperature: 40°C.

Time (min)	% Mobile Phase B	Event
0.0	5	Equilibration
1.0	5	Injection
10.0	95	Linear Gradient
12.0	95	Wash
12.1	5	Re-equilibration

Acceptance Criteria:

- Retention Time (RT): Target peak elutes ~6.5–7.5 min.
- Impurity Check: Quinazolin-4(3H)-one typically elutes earlier (more polar) ~4.0–5.0 min.
- Purity: Area % > 98.0% at 254 nm.

Protocol 2: LC-MS Interpretation

- Ionization Source: Electrospray Ionization (ESI), Positive Mode.
- Target Mass:

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m/z.

- Common Adducts:
  - m/z.
  - m/z (Dimer, common at high concentrations).

Protocol 3: NMR Verification (NMR, 400 MHz, DMSO-)

NMR confirms the integrity of the cyclohexyl ring and the absence of starting material.

- Aromatic Region (7.5 – 8.5 ppm): Look for 4 protons corresponding to the quinazoline benzene ring.
- Amine Proton (~8.0 – 8.3 ppm): Broad singlet (exchangeable).
- Cyclohexyl Methine (~4.1 – 4.3 ppm): Multiplet (1H), diagnostic of N-alkylation.
- Cyclohexyl Methylene (1.1 – 2.0 ppm): Multiplet cluster (10H).

Workflow Visualization

The following diagram illustrates the integrated synthesis, purification, and QC decision matrix.

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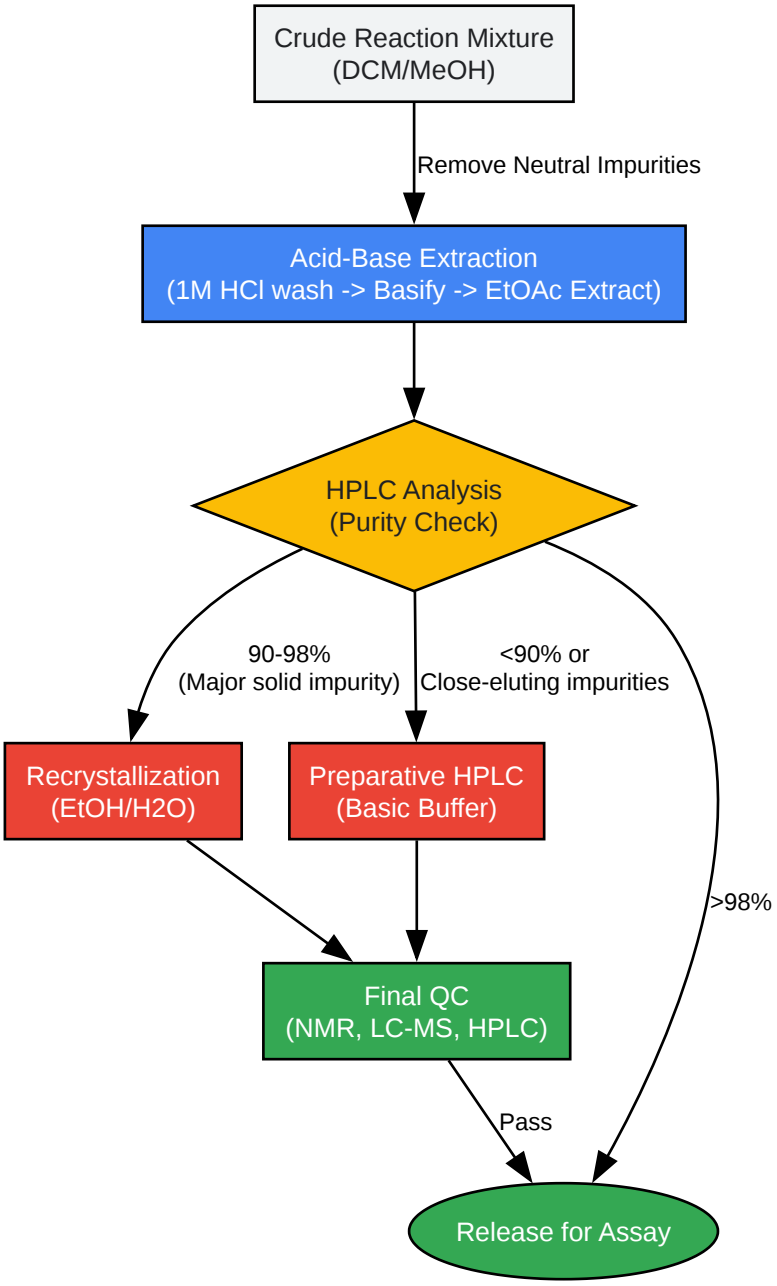

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Figure 2: Integrated purification and quality control decision matrix.

Troubleshooting Guide

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Issue	Probable Cause	Corrective Action
Peak Tailing (HPLC)	Interaction of basic amine with silanols on column.	Add 0.1% Triethylamine (TEA) or use Ammonium Acetate buffer (pH 9) if column permits.
"Ghost" Peak at RT ~4 min	Hydrolysis of product on-column or in autosampler.	Ensure samples are prepared in anhydrous ACN/DMSO. Avoid leaving in acidic water >24h.
Low Yield (Acid-Base)	Product trapped as HCl salt in aqueous layer.	Ensure pH is adjusted to >10 during basification. The salt may require salting out (NaCl) to extract into EtOAc.
Doublet in NMR (Aromatic)	Rotamers or protonation effects.	Add a drop of to collapse exchangeable protons or run at elevated temperature (50°C).

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